

Application Note: Analysis of Dipropyl Carbonate by Gas Chromatography-Mass Spectrometry (GC/MS)

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Compound of Interest

Compound Name: *Dipropyl carbonate*

Cat. No.: *B009098*

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Abstract

This application note details a robust and reliable method for the qualitative and quantitative analysis of **dipropyl carbonate** using Gas Chromatography-Mass Spectrometry (GC/MS). **Dipropyl carbonate** is an organic compound with applications as a solvent and in chemical synthesis. The protocol outlined below provides a comprehensive workflow from sample preparation to data analysis, suitable for researchers, scientists, and professionals in drug development and quality control.

Introduction

Dipropyl carbonate (C₇H₁₄O₃, CAS No. 623-96-1) is a dialkyl carbonate that serves as a versatile solvent and an intermediate in organic synthesis.^{[1][2][3][4][5]} Its purity and concentration are critical parameters in various industrial applications, necessitating a precise and accurate analytical method for its determination. Gas chromatography coupled with mass spectrometry (GC/MS) offers high sensitivity and selectivity for the analysis of volatile and semi-volatile organic compounds like **dipropyl carbonate**. This method allows for the separation of **dipropyl carbonate** from other components in a mixture and its subsequent identification and quantification based on its mass spectrum. This application note presents a detailed protocol for the GC/MS analysis of **dipropyl carbonate**, including instrumental parameters, sample preparation, and data interpretation.

Experimental Protocol

This section provides a detailed methodology for the GC/MS analysis of **dipropyl carbonate**. The parameters are based on typical conditions for similar carbonate compounds and can be adapted based on the specific instrumentation and analytical requirements.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)

1. Sample Preparation

- **Standard Preparation:** Prepare a stock solution of **dipropyl carbonate** (e.g., 1000 µg/mL) in a high-purity solvent such as dichloromethane or ethyl acetate.
- **Calibration Standards:** Create a series of calibration standards by serially diluting the stock solution to concentrations ranging from 1 µg/mL to 100 µg/mL.
- **Sample Preparation:** Dilute the sample containing **dipropyl carbonate** with the chosen solvent to fall within the calibration range. If the sample matrix is complex, a liquid-liquid extraction or solid-phase extraction (SPE) may be necessary to remove interfering substances.

2. GC/MS Instrumentation and Conditions

- **Gas Chromatograph:** Agilent 7890B GC (or equivalent)
- **Mass Spectrometer:** Agilent 5977B MSD (or equivalent)
- **GC Column:** Agilent J&W DB-5ms, 30 m x 0.25 mm ID, 0.25 µm film thickness (or equivalent)
- **Injection Port:** Split/Splitless injector
- **Injector Temperature:** 250 °C
- **Injection Volume:** 1 µL
- **Split Ratio:** 20:1
- **Carrier Gas:** Helium at a constant flow rate of 1.0 mL/min

- Oven Temperature Program:
 - Initial temperature: 60 °C, hold for 2 minutes
 - Ramp: 10 °C/min to 200 °C
 - Hold: 5 minutes at 200 °C
- MS Transfer Line Temperature: 280 °C
- Ion Source Temperature: 230 °C
- Ionization Mode: Electron Ionization (EI) at 70 eV
- Mass Scan Range: m/z 35-350

Data Presentation

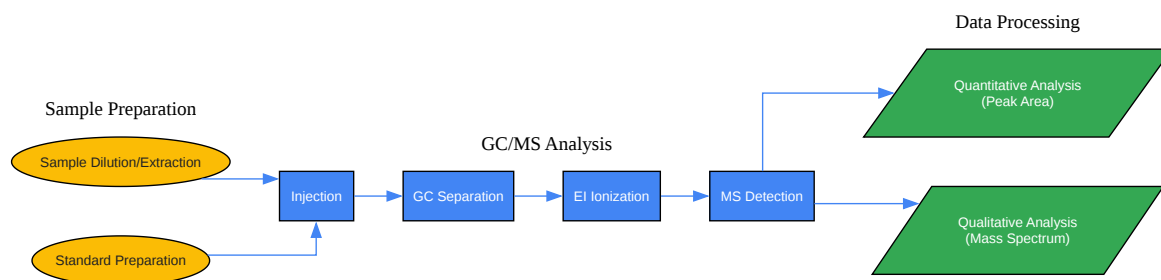
Quantitative data for the analysis of **dipropyl carbonate** is summarized in the table below. The retention time and characteristic ions can be used for the identification and quantification of the analyte.

| Analyte | Retention Time (min) | Quantifier Ion (m/z) | Qualifier Ion 1 (m/z) | Qualifier Ion 2 (m/z) |
|--------------------|----------------------|----------------------|-----------------------|-----------------------|
| Dipropyl Carbonate | ~8.5 | 89 | 61 | 103 |

Note: Retention times are approximate and may vary depending on the specific instrument and column conditions.

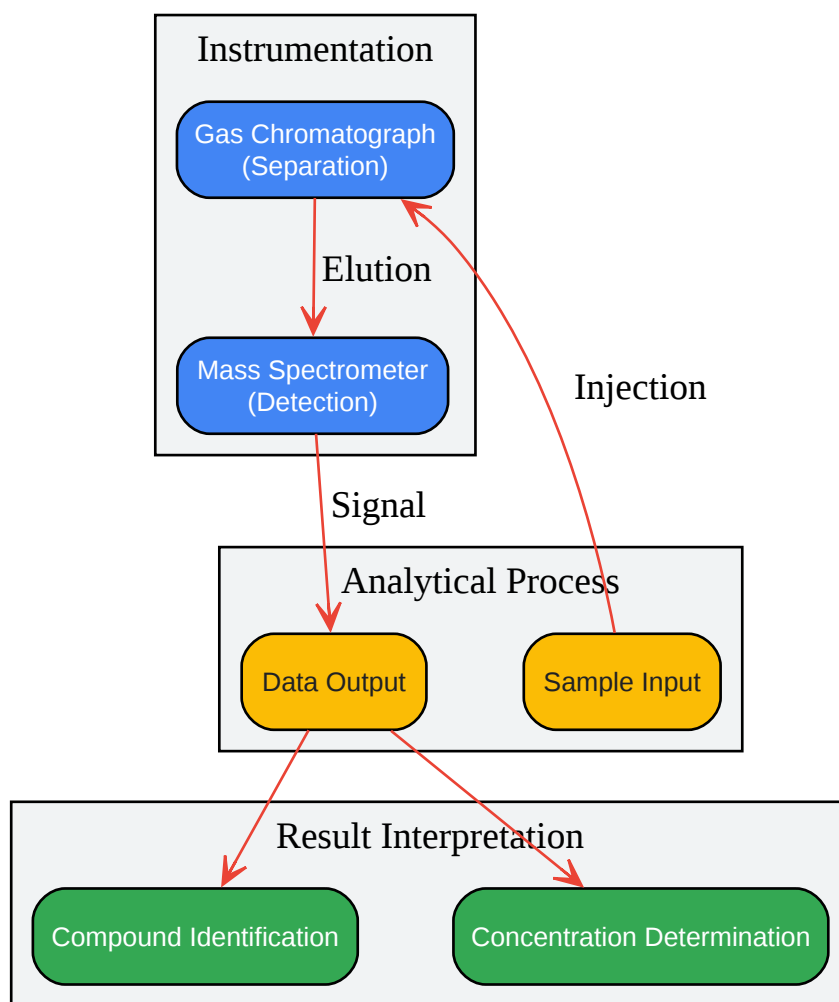
Experimental Workflow and Signaling Pathways

The following diagrams illustrate the logical workflow of the GC/MS analysis and a conceptual representation of the process.



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Caption: Experimental workflow for GC/MS analysis of **dipropyl carbonate**.



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Caption: Logical relationship of the GC/MS analytical process.

Conclusion

The GC/MS method described in this application note provides a reliable and efficient means for the analysis of **dipropyl carbonate**. The protocol is straightforward and can be readily implemented in a laboratory setting with standard GC/MS instrumentation. This method is suitable for quality control, purity assessment, and quantitative analysis of **dipropyl carbonate** in various matrices. The provided workflow and data tables serve as a valuable resource for researchers and scientists in the field.

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